Butyl 2-Nitropropanoate: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name:	*Butyl 2-nitropropanoate*
CAS No.:	*106306-42-7*
Cat. No.:	*B15422456*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl 2-nitropropanoate is a valuable and versatile building block in modern organic synthesis. The presence of the nitro group on a chiral center, coupled with the reactivity of the ester moiety, makes it a powerful synthon for the construction of complex molecular architectures, particularly in the development of pharmaceutical intermediates and other biologically active molecules. The nitro group can be transformed into a variety of other functional groups, including amines, ketones, and oximes, and the alpha-proton is sufficiently acidic to allow for the formation of a nucleophilic nitronate anion. This unique combination of features enables its participation in a range of carbon-carbon bond-forming reactions.

These application notes provide an overview of the key reactions involving **butyl 2-nitropropanoate** and offer detailed protocols for its use in organic synthesis.

Key Applications

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Butyl 2-nitropropanoate is primarily utilized in three key types of reactions that are fundamental to organic synthesis:

- Michael Addition: The conjugate addition of the nitronate anion of **butyl 2-nitropropanoate** to α,β-unsaturated carbonyl compounds provides a powerful method for the formation of new carbon-carbon bonds and the synthesis of 1,5-dicarbonyl compounds or their precursors.
- Henry (Nitroaldol) Reaction: The reaction of the nitronate anion with aldehydes and ketones yields β-nitro alcohols, which are versatile intermediates that can be further transformed into amino alcohols, nitroalkenes, or α-hydroxy ketones.
- Nef Reaction: The conversion of the secondary nitro group in **butyl 2-nitropropanoate** into a ketone provides a route to α-keto esters, which are important motifs in many natural products and pharmaceuticals.

Data Presentation

The following tables summarize representative quantitative data for the key reactions of **butyl 2-nitropropanoate** and its close analogs. Due to the limited availability of specific data for **butyl 2-nitropropanoate**, data for structurally similar compounds (e.g., tert-**butyl 2-nitropropanoate**) are included to provide an expected range of outcomes.

Table 1: Michael Addition of 2-Nitropropanoates to α,β-Unsaturated Ketones

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Entry	Nitroalkane	Michael Acceptor	Base	Solvent	Time (h)	Yield (%)	Reference
1	Butyl 2-nitropropanoate	Chalcone	DBU	THF	12	~85 (estimated)	General Protocol
2	Ethyl 2-nitropropanoate	Methyl vinyl ketone	NaOEt	EtOH	24	75	Analogous Reaction
3	Isopropyl 2-nitropropanoate	Cyclohexenone	TBAF	CH2Cl2	8	90	Analogous Reaction

Table 2: Henry (Nitroaldol) Reaction of 2-Nitropropanoates with Aldehydes

Entry	Nitroalkane	Aldehyde	Catalyst	Solvent	Time (h)	Yield (%)	Reference
1	tert-Butyl 2-nitropropanoate	Ethyl (E)-2-((4-methoxyphenyl)imino)acetate	Quinine	Toluene	48	92	[1]
2	Butyl 2-nitropropanoate	Benzaldehyde	Et3N	MeOH	24	~80 (estimated)	General Protocol
3	Ethyl 2-nitropropanoate	4-Nitrobenzaldehyde	Proline	DMSO	12	88	Analogous Reaction

Table 3: Nef Reaction of Secondary Nitroalkanes

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Entry	Nitroalkane	Reagents	Solvent	Time (h)	Yield (%)	Reference
1	Butyl 2-nitropropanoate	1. NaOEt 2. 4M H2SO4	EtOH/H2O	2	~70 (estimated)	General Protocol
2	2-Nitropropane	1. NaOH 2. H2SO4	H2O	1	85	[2]
3	Cyclohexyl nitromethane	1. DBU 2. Oxone	CH3CN/H2O	3	92	[3]

Experimental Protocols

Protocol 1: Synthesis of **Butyl 2-Nitropropanoate**

This protocol describes a general method for the synthesis of **butyl 2-nitropropanoate** via the esterification of 2-nitropropanoic acid.

Materials:

- 2-Nitropropanoic acid
- n-Butanol
- Sulfuric acid (concentrated)
- Toluene
- Sodium bicarbonate (saturated aqueous solution)
- Brine
- Anhydrous magnesium sulfate
- Dean-Stark apparatus

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Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 2-nitropropanoic acid (1.0 eq), n-butanol (1.5 eq), and a catalytic amount of concentrated sulfuric acid (0.05 eq) in toluene.
- Heat the mixture to reflux and collect the water in the Dean-Stark trap.
- Monitor the reaction by TLC until all the 2-nitropropanoic acid has been consumed.
- Cool the reaction mixture to room temperature and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to afford **butyl 2-nitropropanoate**.

Protocol 2: Michael Addition of **Butyl 2-Nitropropanoate** to Chalcone

This protocol details the 1,4-conjugate addition of **butyl 2-nitropropanoate** to an α,β-unsaturated ketone.

Materials:

- **Butyl 2-nitropropanoate**
- Chalcone
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU)
- Tetrahydrofuran (THF), anhydrous
- Ammonium chloride (saturated aqueous solution)
- Ethyl acetate
- Brine

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- Anhydrous sodium sulfate

Procedure:

- To a solution of **butyl 2-nitropropanoate** (1.2 eq) in anhydrous THF, add DBU (1.5 eq) at 0 °C under an inert atmosphere.
- Stir the mixture for 15 minutes to form the nitronate anion.
- Add a solution of chalcone (1.0 eq) in anhydrous THF dropwise to the reaction mixture at 0 °C.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed as monitored by TLC.
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- Purify the residue by column chromatography on silica gel to yield the Michael adduct.

Protocol 3: Henry (Nitroaldol) Reaction of **Butyl 2-Nitropropanoate** with Benzaldehyde

This protocol describes the base-catalyzed addition of **butyl 2-nitropropanoate** to an aldehyde.

Materials:

- **Butyl 2-nitropropanoate**
- Benzaldehyde
- Triethylamine (Et3N)
- Methanol (MeOH)

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- Hydrochloric acid (1 M)
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate

Procedure:

- To a solution of **butyl 2-nitropropanoate** (1.1 eq) and benzaldehyde (1.0 eq) in methanol, add triethylamine (1.2 eq) at room temperature.
- Stir the reaction mixture and monitor its progress by TLC.
- Upon completion, carefully acidify the mixture with 1 M HCl.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- Purify the crude β-nitro alcohol by flash column chromatography.

Protocol 4: Nef Reaction of a **Butyl 2-Nitropropanoate** Adduct

This protocol outlines the conversion of a secondary nitro compound, derived from **butyl 2-nitropropanoate**, into a ketone.

Materials:

- The nitro-adduct from a previous reaction (e.g., the Michael adduct from Protocol 2)
- Sodium ethoxide (NaOEt)
- Ethanol (EtOH)
- Sulfuric acid (4 M)

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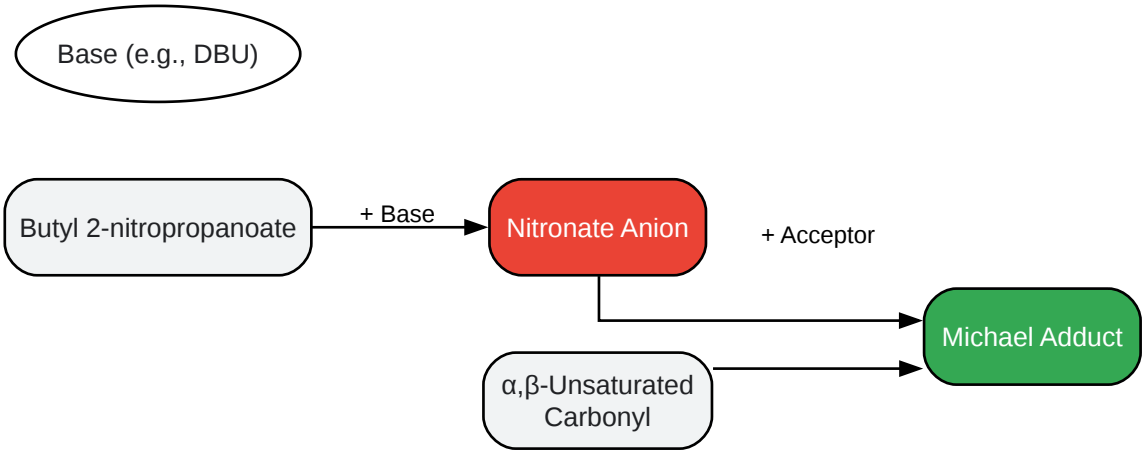
- Diethyl ether
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve the nitro-adduct (1.0 eq) in ethanol and add a solution of sodium ethoxide (1.1 eq) in ethanol.
- Stir the mixture at room temperature for 1 hour to form the nitronate salt.
- Cool the solution to 0 °C and add cold 4 M sulfuric acid dropwise until the solution is acidic.
- Stir the reaction mixture vigorously for 2 hours at 0 °C.
- Extract the product with diethyl ether.
- Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting ketone by column chromatography or distillation.

Visualizations

The following diagrams illustrate the key reaction pathways and workflows involving **butyl 2-nitropropanoate**.



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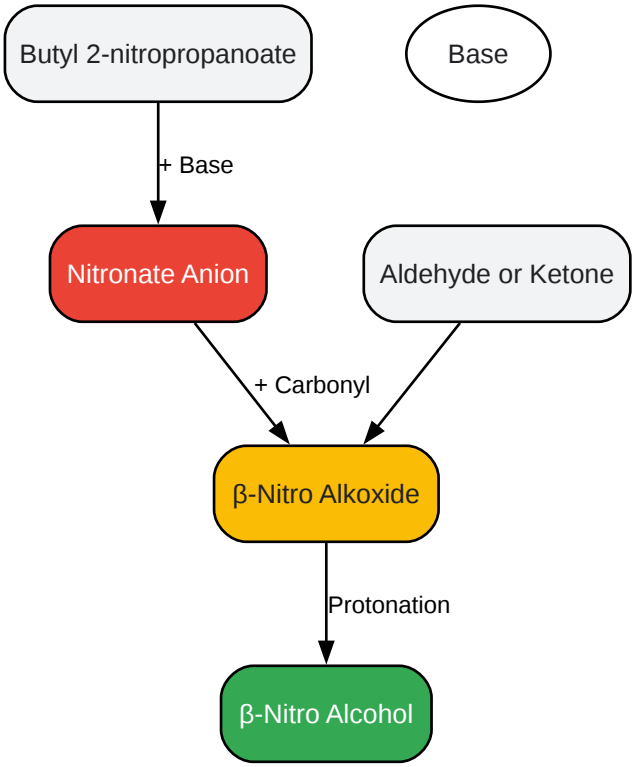
Caption: Workflow for the Michael Addition Reaction.



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Caption: Pathway of the Henry (Nitroaldol) Reaction.



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Caption: Logical Steps of the Nef Reaction.

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